

Mitigating Risk: Proper Disposal Procedures for SR-3029

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Compound of Interest

Compound Name: SR-3029

Cat. No.: B15605462

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Safe and compliant disposal of the selective casein kinase 1 δ /1 ϵ (CK1 δ / ϵ) inhibitor, **SR-3029**, is a critical component of laboratory safety and environmental responsibility. While specific institutional and local regulations must always be followed, this guide provides essential, step-by-step information for the proper handling and disposal of **SR-3029** waste, ensuring the safety of researchers and the integrity of the research environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to consult the Safety Data Sheet (SDS) for **SR-3029** and adhere to standard laboratory safety protocols. Always work in a well-ventilated area, preferably under a chemical fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[1] In case of accidental contact, immediately rinse the affected area with copious amounts of water and seek medical attention if necessary.^[1]

Step-by-Step Disposal Protocol for SR-3029 Waste

The following procedure outlines the recommended steps for the disposal of solid **SR-3029**, solutions containing **SR-3029**, and contaminated labware.

- **Waste Segregation:** All waste contaminated with **SR-3029** must be segregated from general laboratory waste. This includes unused solid compound, solutions in organic solvents (such as DMSO), contaminated pipette tips, tubes, flasks, and any other disposable labware.

- Solid Waste Disposal:
 - Collect all solid **SR-3029** waste, including any spilled material, in a clearly labeled, sealed container.
 - The container should be designated for "Hazardous Chemical Waste" and should specifically list "**SR-3029**" as a component.
- Liquid Waste Disposal:
 - Solutions of **SR-3029**, typically dissolved in solvents like DMSO, should be collected in a dedicated, leak-proof, and clearly labeled hazardous waste container.^{[2][3]}
 - The waste container label must accurately reflect the contents, including the full chemical name "**SR-3029**" and the solvent used (e.g., "**SR-3029** in DMSO").
 - Do not mix incompatible waste streams.
- Contaminated Labware Disposal:
 - All disposable labware that has come into contact with **SR-3029** (e.g., pipette tips, centrifuge tubes, gloves) should be collected in a designated hazardous waste bag or container.
 - Glassware intended for reuse should be decontaminated by rinsing with a suitable solvent, and the rinsate collected as hazardous liquid waste.
- Final Disposal:
 - Store all hazardous waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

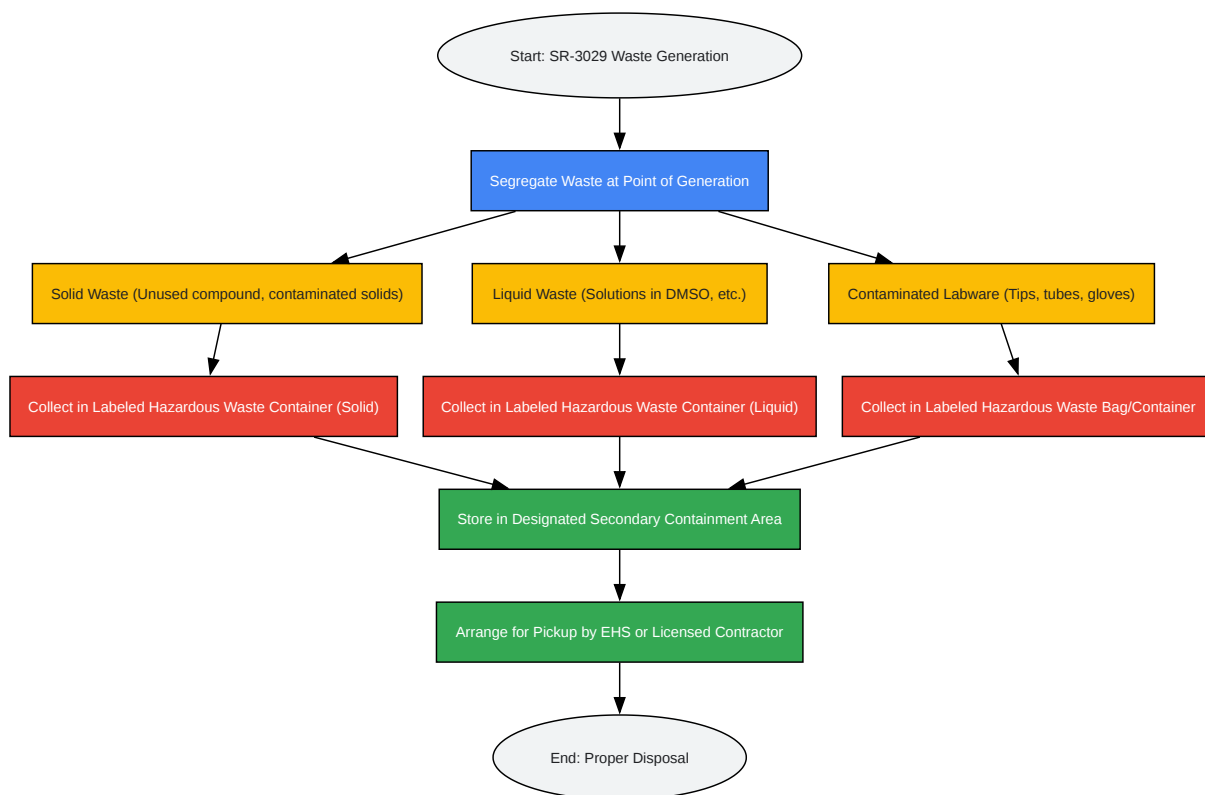
Quantitative Data for SR-3029

The following table summarizes key quantitative data for **SR-3029**, which is essential for handling and experimental planning.

Property	Value	Source
IC ₅₀ (CK1δ)	44 nM	[2] [3] [4] [5]
IC ₅₀ (CK1ε)	260 nM	[2] [3] [4] [5]
Molecular Weight	480.45 g/mol	[2]
Solubility in DMSO	≥20 mM	

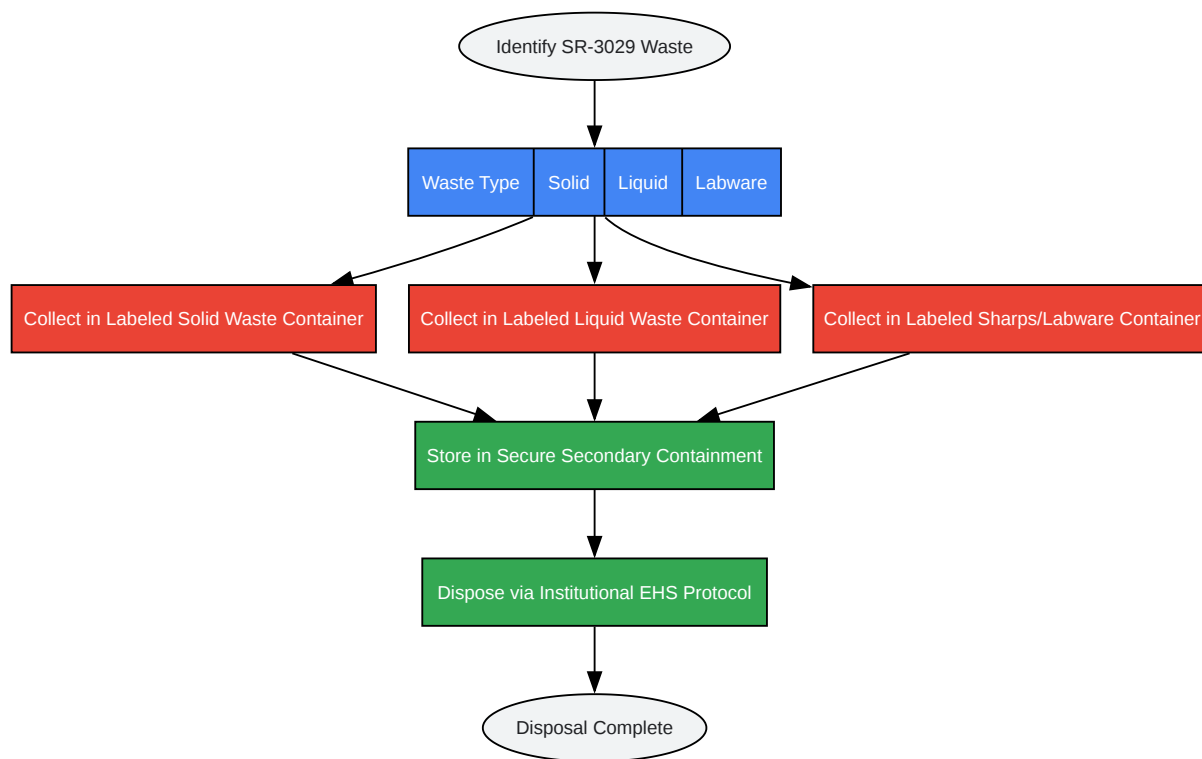
Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **SR-3029**, the following diagrams illustrate the logical steps and decision-making processes involved.



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Caption: Workflow for the Segregation and Disposal of **SR-3029** Waste.



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Caption: Decision Tree for **SR-3029** Waste Stream Management.

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